

# An In-depth Technical Guide to (4-Bromothiophen-2-yl)methanol

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## Compound of Interest

Compound Name: (4-Bromothiophen-2-yl)methanol

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This guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **(4-Bromothiophen-2-yl)methanol**, a key intermediate in the development of pharmaceuticals and advanced materials. It is intended for researchers, scientists, and professionals in the field of drug development and materials science.

## Physicochemical Properties

**(4-Bromothiophen-2-yl)methanol** is a substituted thiophene derivative with the chemical formula C5H5BrOS. Its molecular structure, featuring a bromine atom and a hydroxymethyl group on the thiophene ring, makes it a versatile building block in organic synthesis.

Property	Value	Reference
Molecular Formula	C5H5BrOS	
Molecular Weight	193.06 g/mol	
CAS Number	79757-77-0	

## Synthesis and Experimental Protocols

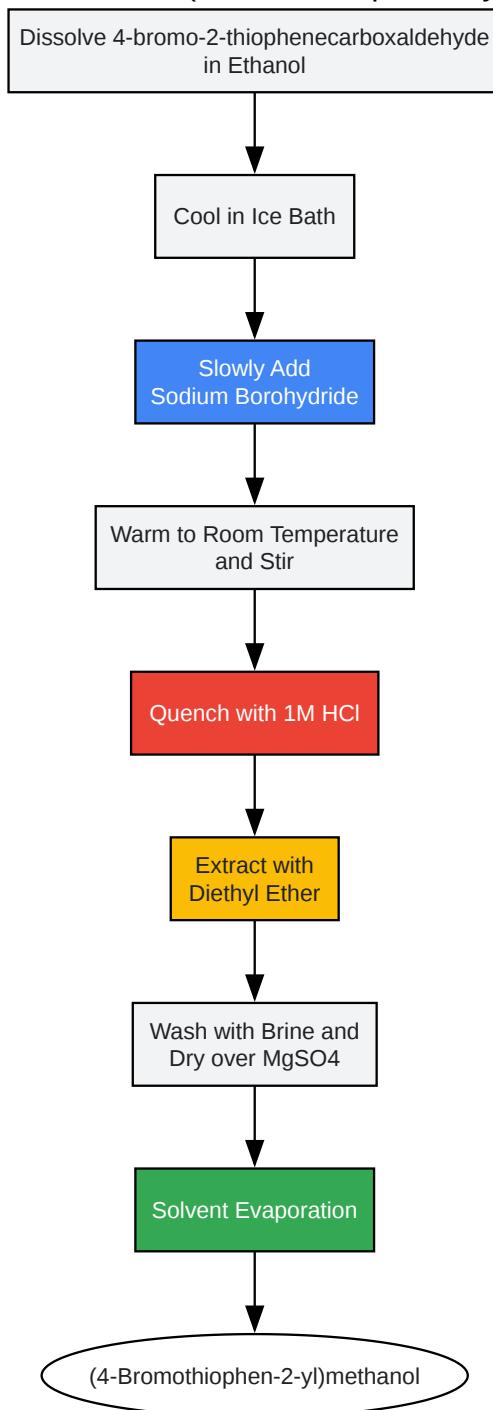
The synthesis of **(4-Bromothiophen-2-yl)methanol** typically involves the reduction of 4-bromo-2-thiophenecarboxaldehyde. A standard laboratory-scale procedure is outlined below.

Reduction of 4-Bromo-2-thiophenecarboxaldehyde:

- Materials: 4-bromo-2-thiophenecarboxaldehyde, Sodium borohydride (NaBH4), Ethanol, Diethyl ether, Hydrochloric acid (1M), Anhydrous magnesium sulfate.
- Procedure:
  - Dissolve 4-bromo-2-thiophenecarboxaldehyde in ethanol in a round-bottom flask and cool the solution in an ice bath.
  - Slowly add sodium borohydride to the solution with continuous stirring.
  - After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2-3 hours.
  - Quench the reaction by the slow addition of 1M hydrochloric acid until the effervescence ceases.
  - Extract the product with diethyl ether.
  - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
  - Remove the solvent under reduced pressure to yield **(4-Bromothiophen-2-yl)methanol**.

This synthetic pathway is a common and efficient method for producing **(4-Bromothiophen-2-yl)methanol** in a laboratory setting. The workflow for this synthesis is illustrated in the diagram below.

## Synthesis Workflow of (4-Bromothiophen-2-yl)methanol

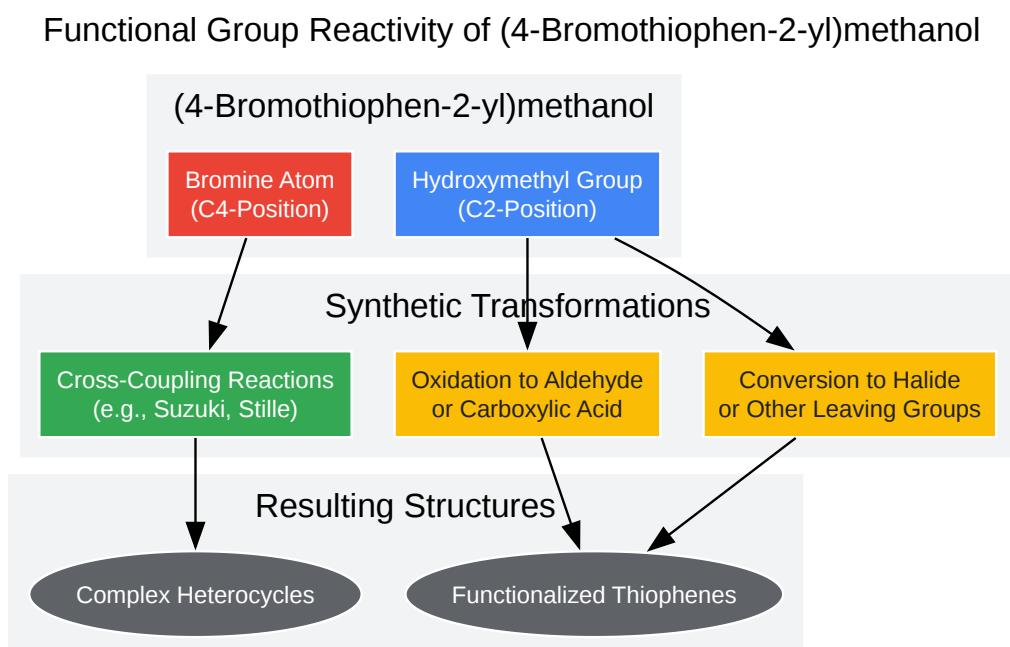
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Caption: A flowchart illustrating the key steps in the synthesis of **(4-Bromothiophen-2-yl)methanol**.

## Applications in Research and Development

**(4-Bromothiophen-2-yl)methanol** serves as a crucial intermediate in the synthesis of a variety of biologically active molecules and functional materials. The bromine atom provides a reactive site for cross-coupling reactions, such as Suzuki and Stille couplings, allowing for the introduction of diverse functional groups. The hydroxymethyl group can be further oxidized or converted to other functionalities, enhancing its synthetic utility.

The logical relationship of its functional groups in enabling further chemical transformations is depicted in the following diagram.



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Caption: A diagram showing the synthetic utility of the functional groups of **(4-Bromothiophen-2-yl)methanol**.

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